

physicochemical properties of 2-(4-Aminophenylthio)acetic acid

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Compound of Interest

Compound Name: 2-(4-Aminophenylthio)acetic acid

Cat. No.: B089599

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An In-depth Technical Guide on the Physicochemical Properties of **2-(4-Aminophenylthio)acetic acid**

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-(4-Aminophenylthio)acetic acid** (CAS No: 104-18-7), a compound of interest in pharmaceutical and chemical research.^[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and logical workflows to support laboratory investigation.

Core Physicochemical Data

2-(4-Aminophenylthio)acetic acid is an analytical reagent and a synthetic intermediate for dyes and pharmaceuticals.^[1] Its key properties are summarized below.

Table 1: Summary of Physicochemical Properties

Property	Value	Source(s)
CAS Number	104-18-7	[1] [2]
Molecular Formula	C ₈ H ₉ NO ₂ S	[1] [2]
Molecular Weight	183.23 g/mol	[1] [2]
Appearance	Off-white to pale beige or light khaki crystalline powder.	[1] [2]
Melting Point	196-203 °C	[1] [2] [3]
Boiling Point	405.3 ± 25.0 °C (Predicted)	[1] [2]
Density	1.35 ± 0.1 g/cm ³ (Predicted)	[1] [2]
pKa	3.21 ± 0.10 (Predicted)	[1] [2]
LogP	1.4455 to 2.0267	[3] [4]
Solubility	Soluble in methanol, acetone, toluene, n-octanol, acetonitrile, ethyl acetate, and dichloromethane.	[1] [2] [3]

| Storage Conditions | Store in a freezer at -20°C, or at room temperature (10-25°C) under an inert gas like nitrogen.[\[1\]](#)[\[2\]](#)[\[4\]](#) Protect from light.[\[4\]](#) ||

Experimental Protocols

The following sections detail standardized methodologies for determining the key physicochemical properties of **2-(4-Aminophenylthio)acetic acid**.

Melting Point Determination (Capillary Method)

The melting point provides a crucial indication of a compound's purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[\[5\]](#)

Methodology:

- Sample Preparation: Finely powder a small amount of the crystalline **2-(4-Aminophenylthio)acetic acid**.^[5] Pack the powder into a capillary tube to a height of 1-2 mm by tapping the sealed end of the tube on a hard surface.^[6]
- Apparatus Setup: Attach the capillary tube to a calibrated thermometer, ensuring the sample is level with the thermometer bulb.^[5]
- Heating: Place the assembly in a heating apparatus, such as a Thiele tube containing mineral oil or a digital melting point apparatus.^[5]
- Determination: Heat the apparatus rapidly to approximately 15-20°C below the expected melting point (around 197°C), then reduce the heating rate to 1-2°C per minute.^[5]
- Data Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2).^[7] The melting point range is T1-T2.

Solubility Assessment (Qualitative)

This protocol determines the solubility of the compound in various solvents, which is fundamental for crystallization, extraction, and formulation.^[8]

Methodology:

- Sample Preparation: Place approximately 25 mg of **2-(4-Aminophenylthio)acetic acid** into a small test tube.^[9]
- Solvent Addition: Add 0.75 mL of the selected solvent (e.g., water, methanol, ethyl acetate) to the test tube in small portions.^[9]
- Mixing: After each addition, shake the test tube vigorously for at least 60 seconds.^[8]
- Observation: Observe the mixture. The compound is considered "soluble" if it dissolves completely. It is "insoluble" if it remains undissolved.^[8] If a small amount remains, it may be classified as "partially soluble."
- Acid-Base Testing: For aqueous solutions, test the pH with litmus paper to determine if the compound imparts acidic or basic properties to the solution.^[10]

pKa Determination

The acid dissociation constant (pKa) is a measure of a molecule's acidity. Potentiometric titration is a precise method for its determination.[11]

Methodology:

- Solution Preparation: Prepare a solution of **2-(4-Aminophenylthio)acetic acid** of a known concentration (e.g., 0.01 M) in a suitable solvent system (e.g., an aqueous-organic mixture, due to its limited water solubility).[12] Ensure the solution is free of carbonate.[11]
- Titration Setup: Calibrate a pH meter with standard buffers. Place the electrode into the sample solution.
- Titration: Add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, precise increments using a burette.
- Data Collection: Record the pH of the solution after each addition of the titrant.
- Analysis: Plot the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.

LogP (Octanol-Water Partition Coefficient) Determination

LogP is a measure of a compound's lipophilicity and is critical for predicting its absorption, distribution, metabolism, and excretion (ADME) properties.[13] The shake-flask method is a common approach.[14]

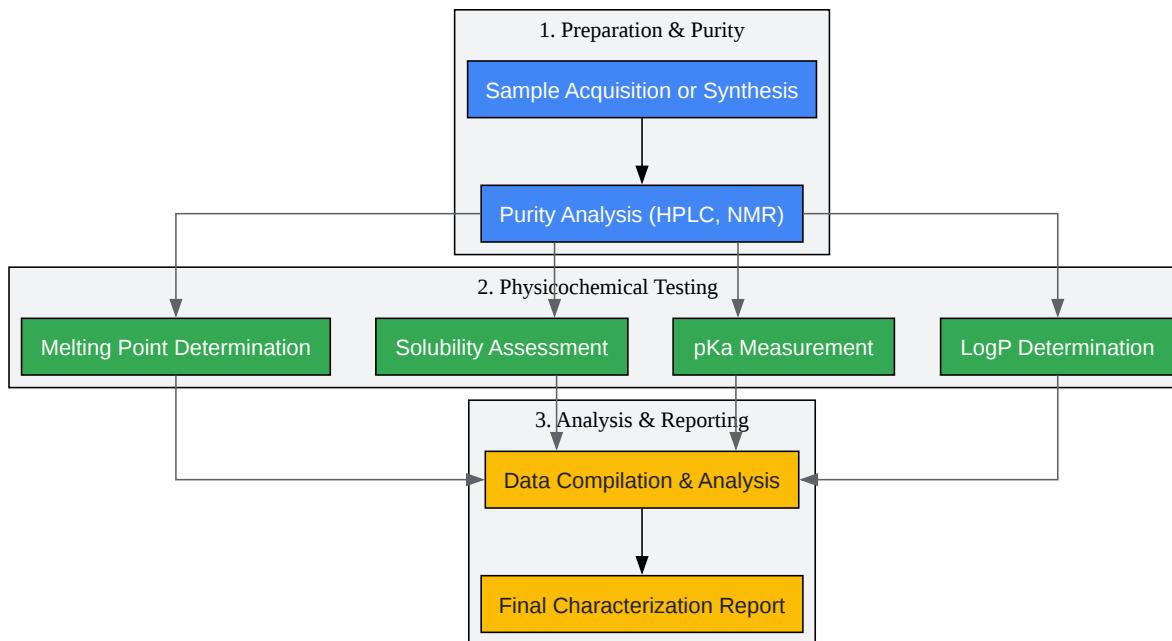
Methodology:

- Phase Preparation: Prepare a biphasic system by saturating n-octanol with water and water with n-octanol. For compounds with ionizable groups, use a buffer (e.g., phosphate buffer at pH 7.4) for the aqueous phase.[15]
- Compound Addition: Dissolve a precisely weighed amount of **2-(4-Aminophenylthio)acetic acid** in one of the phases.

- Partitioning: Combine equal volumes of the n-octanol and aqueous phases in a separatory funnel. Shake vigorously to allow the compound to partition between the two layers until equilibrium is reached.[13]
- Phase Separation: Allow the layers to separate completely.
- Concentration Analysis: Carefully separate the two phases. Determine the concentration of the compound in each phase using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[15]
- Calculation: Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The LogP is the base-10 logarithm of this value.[14]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a chemical compound such as **2-(4-Aminophenylthio)acetic acid**.

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Physicochemical Characterization Workflow

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References

- 1. 2-(4-AMINOPHENYLTHIO)ACETIC ACID Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. 104-18-7 CAS MSDS (2-(4-AMINOPHENYLTHIO)ACETIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. chemscene.com [chemscene.com]
- 5. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 6. byjus.com [byjus.com]
- 7. pennwest.edu [pennwest.edu]
- 8. chem.ws [chem.ws]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. scribd.com [scribd.com]
- 11. m.youtube.com [m.youtube.com]
- 12. liverrepository.liverpool.ac.uk [liverrepository.liverpool.ac.uk]
- 13. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 14. acdlabs.com [acdlabs.com]
- 15. agilent.com [agilent.com]
- To cite this document: BenchChem. [physicochemical properties of 2-(4-Aminophenylthio)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b089599#physicochemical-properties-of-2-4-aminophenylthio-acetic-acid>

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